

# Dimethyl pyridine-2,4-dicarboxylate molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dimethyl pyridine-2,4-dicarboxylate*

Cat. No.: *B1295702*

[Get Quote](#)

## In-Depth Technical Guide: Dimethyl Pyridine-2,4-dicarboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the molecular properties of **dimethyl pyridine-2,4-dicarboxylate**, a compound of interest in various research and development applications.

## Molecular and Physical Properties

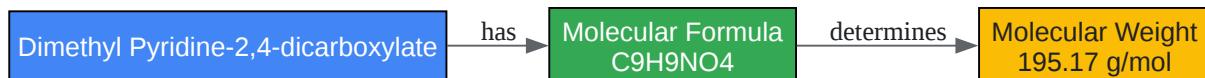
The fundamental molecular characteristics of **dimethyl pyridine-2,4-dicarboxylate** are summarized below. These data are essential for experimental design, analytical method development, and computational modeling.

Property	Value
Molecular Formula	C9H9NO4[1][2]
Molecular Weight	195.17 g/mol [1]
IUPAC Name	dimethyl pyridine-2,4-dicarboxylate[1]
CAS Number	25658-36-0[1]

# Logical Relationship of Molecular Properties

The relationship between the compound's name, its elemental composition (formula), and its calculated mass (molecular weight) is a foundational concept in chemistry. The following diagram illustrates this logical connection.

Relationship of Molecular Properties



[Click to download full resolution via product page](#)

Caption: Logical flow from compound name to formula and molecular weight.

## Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Dimethyl pyridine-2,4-dicarboxylate | C9H9NO4 | CID 254545 - PubChem  
[pubchem.ncbi.nlm.nih.gov]

- 2. sci-toys.com [sci-toys.com]
- To cite this document: BenchChem. [Dimethyl pyridine-2,4-dicarboxylate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1295702#dimethyl-pyridine-2-4-dicarboxylate-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1295702#dimethyl-pyridine-2-4-dicarboxylate-molecular-weight-and-formula)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)